Introduction: The Analytical Challenge of a Substituted Pyridinol

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Compound of Interest

Compound Name:	*4-Amino-3-bromopyridin-2-ol*
CAS No.:	*107842-74-0*
Cat. No.:	*B010607*

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4-Amino-3-bromopyridin-2-ol is a substituted pyridine derivative of significant interest in medicinal chemistry and organic synthesis. Its multifunctional nature, featuring an amino group, a bromine atom, and a hydroxyl group on a pyridine scaffold, makes it a versatile building block for the synthesis of complex heterocyclic systems and potential pharmaceutical agents.[1] The bromine atom, for instance, provides a reactive handle for various cross-coupling reactions, such as Suzuki or Buchwald-Hartwig couplings, enabling the construction of more elaborate molecular architectures.[1]

However, the precise structural characterization of this molecule is not trivial. The core analytical challenge lies in the potential for prototropic tautomerism, a phenomenon common in hydroxypyridines.[2][3] The molecule can exist in equilibrium between the pyridin-2-ol form and the pyridin-2(1H)-one form. The dominant tautomer is highly influenced by factors such as solvent, temperature, and the electronic effects of the ring substituents.[4] A definitive structural elucidation, therefore, requires a multi-technique, integrated analytical approach to unambiguously determine the predominant tautomeric form and confirm the connectivity of all atoms. This guide provides a comprehensive workflow and expert insights into the necessary spectroscopic and analytical techniques required for this task.

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Section 1: Physicochemical Properties and Tautomeric Equilibrium

Before embarking on an analytical workflow, it is essential to understand the fundamental properties of the target compound and the nature of its potential tautomeric forms.

Core Properties

The foundational properties of **4-Amino-3-bromopyridin-2-ol** are summarized in the table below. These values are critical for mass spectrometry and for preparing solutions for analysis.

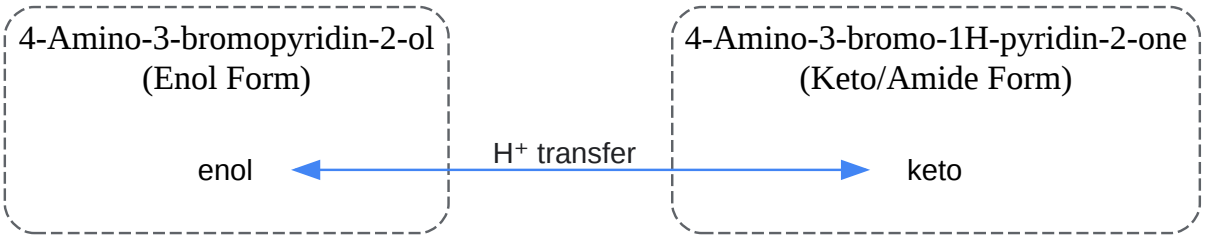
Property	Value	Source
CAS Number	107842-74-0	[5]
Molecular Formula	$C_5H_5BrN_2O$	[5]
Molecular Weight	189.01 g/mol	[5]

The Pyridinol vs. Pyridone Tautomerism

The central question in the structural elucidation of this molecule is the position of the tautomeric equilibrium. The two primary forms, **4-Amino-3-bromopyridin-2-ol** (the "enol" form) and 4-Amino-3-bromo-1H-pyridin-2-one (the "keto" or "amide" form), possess distinct functional groups that can be differentiated spectroscopically.

For 2-hydroxypyridine, the pyridone tautomer is generally favored, as it benefits from the strength of a carbon-oxygen double bond and maintains aromatic character through a significant charge-separated resonance contributor.[2][3] The presence of both an electron-donating amino group and an electron-withdrawing bromo group on the ring will modulate the electronic properties and may influence the equilibrium position.

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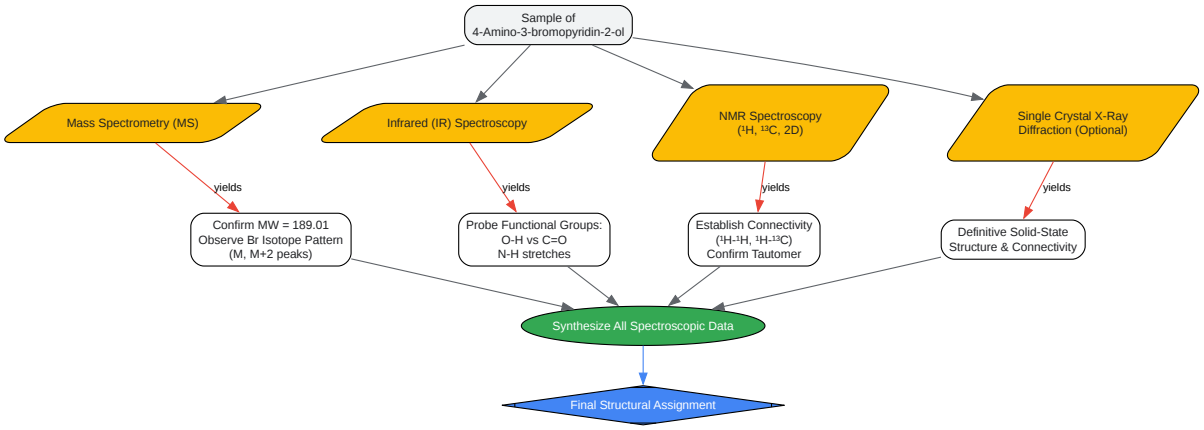
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Caption: Tautomeric equilibrium of **4-Amino-3-bromopyridin-2-ol**.

Section 2: An Integrated Workflow for Structural Elucidation

A robust structural determination cannot rely on a single analytical technique. Instead, a synergistic workflow is employed where each method provides a unique piece of the puzzle. The data from all techniques must converge to support a single, unambiguous structure.

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Caption: Integrated workflow for structural elucidation.

Section 3: Spectroscopic Analysis in Detail

Mass Spectrometry (MS)

Expertise & Causality: The first step is always to confirm the molecular weight and elemental formula. High-Resolution Mass Spectrometry (HRMS) is the gold standard for this. For a halogenated compound, the isotopic pattern is a powerful diagnostic tool.[6] Bromine has two major isotopes, ^{79}Br and ^{81}Br, in an approximate 1:1 natural abundance.[7] This results in a characteristic pair of peaks (M and M+2) of nearly equal intensity for the molecular ion, providing definitive evidence for the presence of a single bromine atom.[8]

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Expected Data:

- HRMS (ESI+): Calculated for $[C_5H_5BrN_2O+H]^+$: 188.9718, 190.9697. The observation of this doublet with high mass accuracy (< 5 ppm error) confirms the molecular formula.
- Low-Resolution MS: A molecular ion cluster around m/z 188 and 190 with a relative intensity ratio of approximately 1:1.

Experimental Protocol (HRMS):

- Prepare a dilute solution of the sample (~0.1 mg/mL) in a suitable solvent (e.g., methanol or acetonitrile).
- Infuse the sample into an Electrospray Ionization (ESI) source coupled to a Time-of-Flight (TOF) or Orbitrap mass analyzer.
- Acquire data in positive ion mode.
- Analyze the resulting spectrum for the molecular ion cluster $[M+H]^+$, confirming the mass-to-charge ratio and the characteristic 1:1 isotopic pattern for bromine.

Infrared (IR) Spectroscopy

Expertise & Causality: IR spectroscopy is exceptionally useful for identifying key functional groups and provides the first strong evidence for the dominant tautomeric form. The distinction rests on identifying either a broad O-H stretch (pyridin-2-ol) or a sharp, strong C=O stretch (pyridin-2-one).[9]

Expected Data & Interpretation:

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Tautomer Form	Key IR Bands (cm^{-1})	Interpretation
Pyridin-2-ol	3400-3200 (broad)	O-H stretch
3350-3150 (two bands)	N-H stretches (asymmetric & symmetric) of the -NH_2 group	
~1620, ~1570	C=C and C=N ring stretching vibrations	
Pyridin-2-one	3350-3150 (multiple bands)	N-H stretches from both the ring N-H and the -NH_2 group
~1650 (strong, sharp)	C=O (amide) stretch. This is the key diagnostic peak.	
~1600, ~1550	C=C and C=N ring stretching vibrations	

The presence or absence of the strong carbonyl peak around 1650 cm^{-1} is the most critical piece of data from this experiment.

Experimental Protocol (ATR-IR):

- Ensure the Attenuated Total Reflectance (ATR) crystal (typically diamond) is clean by taking a background spectrum of air.
- Place a small amount of the solid sample directly onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact.
- Acquire the spectrum, typically by co-adding 16 or 32 scans over a range of 4000-600 cm^{-1}.
- Process the data by performing a baseline correction and peak picking.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Expertise & Causality: NMR is the most powerful technique for elucidating the complete covalent structure in solution. A combination of 1D (^1H, ^{13}C) and 2D (COSY, HSQC, HMBC)

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experiments allows for the unambiguous assignment of every proton and carbon and confirms the atomic connectivity.

^{1}H NMR: This experiment reveals the number of distinct proton environments and their connectivity through spin-spin coupling. For this molecule, we expect to see two aromatic protons and exchangeable protons from the NH_2, OH, and/or NH groups.

^{13}C NMR: This experiment identifies the number of unique carbon environments. The chemical shift of the carbon at position 2 is highly diagnostic: in the pyridin-2-ol form, it will be in the aromatic region (~150-160 ppm), while in the pyridin-2-one form, it will shift significantly downfield into the carbonyl region (~160-170 ppm).

2D NMR:

- COSY (Correlation Spectroscopy): Identifies protons that are coupled to each other (typically on adjacent carbons). This will confirm the relationship between the two aromatic protons.
- HSQC (Heteronuclear Single Quantum Coherence): Correlates protons directly to the carbons they are attached to. This allows for the definitive assignment of protonated carbons.
- HMBC (Heteronuclear Multiple Bond Correlation): Shows correlations between protons and carbons over two or three bonds. This is crucial for identifying quaternary carbons and piecing together the molecular skeleton. For example, a correlation from the proton at C5 to the carbon at C3 would confirm their proximity.

Predicted NMR Data (in DMSO-d_6): DMSO-d_6 is a good solvent choice as it can solubilize polar compounds and slow down the exchange of N-H and O-H protons, sometimes allowing them to be observed as distinct signals.

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Tautomer Form	Predicted ^{1}H NMR Data	Predicted ^{13}C NMR Data
Pyridin-2-ol	~7.5-7.8 (d, 1H, H6), ~6.5-6.8 (d, 1H, H5), ~5.0-6.0 (br s, 2H, NH_2), ~9.0-10.0 (br s, 1H, OH)	C2: ~158 ppm, C3: ~110 ppm, C4: ~145 ppm, C5: ~115 ppm, C6: ~140 ppm
Pyridin-2-one	~7.2-7.5 (d, 1H, H6), ~6.0-6.3 (d, 1H, H5), ~6.5-7.5 (br s, 2H, NH_2), ~10.0-11.0 (br s, 1H, NH)	C2: ~165 ppm, C3: ~105 ppm, C4: ~150 ppm, C5: ~100 ppm, C6: ~135 ppm

Experimental Protocol (NMR Suite):

- Accurately weigh ~5-10 mg of the sample and dissolve it in ~0.6 mL of a deuterated solvent (e.g., DMSO-d_6) in an NMR tube.
- Acquire a standard ^{1}H NMR spectrum.
- Acquire a $^{13}C\{^{1}H\}$ NMR spectrum (proton-decoupled).
- Acquire a 2D gCOSY spectrum to establish ^{1}H-^{1}H correlations.
- Acquire a 2D gHSQC spectrum to assign protonated carbons.
- Acquire a 2D gHMBC spectrum to establish long-range ^{1}H-^{13}C connectivities and assign quaternary carbons.
- Process all spectra using appropriate software (e.g., applying Fourier transform, phase correction, and baseline correction).

Section 4: The Definitive Confirmation: Single-Crystal X-ray Diffraction

While the combination of MS, IR, and NMR provides an exceptionally strong case for the structure in solution, single-crystal X-ray diffraction offers the ultimate, unambiguous proof of the molecular structure in the solid state. If a high-quality crystal can be grown, this technique

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provides precise bond lengths, bond angles, and the definitive tautomeric form present in the crystal lattice.

Protocol:

- Grow single crystals of the compound, typically by slow evaporation of a solvent, vapor diffusion, or slow cooling of a saturated solution.
- Mount a suitable crystal on a goniometer.
- Collect diffraction data using a diffractometer with a monochromatic X-ray source.
- Solve and refine the crystal structure using specialized software to generate a 3D model of the molecule.

Conclusion

The structural elucidation of **4-Amino-3-bromopyridin-2-ol** is a prime example of the necessity of an integrated analytical strategy. The process begins with Mass Spectrometry to confirm the elemental composition, with particular attention to the isotopic signature of bromine. Infrared Spectroscopy then provides the first crucial evidence regarding the dominant tautomeric form by probing for characteristic O-H or C=O functional groups. Finally, a comprehensive suite of 1D and 2D NMR experiments in a suitable solvent like DMSO-d_6 provides the definitive solution-state structure by establishing the complete covalent framework and confirming the tautomer through the diagnostic chemical shift of the C2 carbon. For absolute confirmation in the solid state, single-crystal X-ray diffraction remains the unequivocal standard. By synthesizing the data from each of these techniques, a scientist can confidently and authoritatively report the complete and correct structure of this versatile chemical building block.

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